

Comparative study of acylphosphonates and acylphosphine oxides as photoinitiators

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Compound of Interest

Compound Name: Methyl benzoylformate

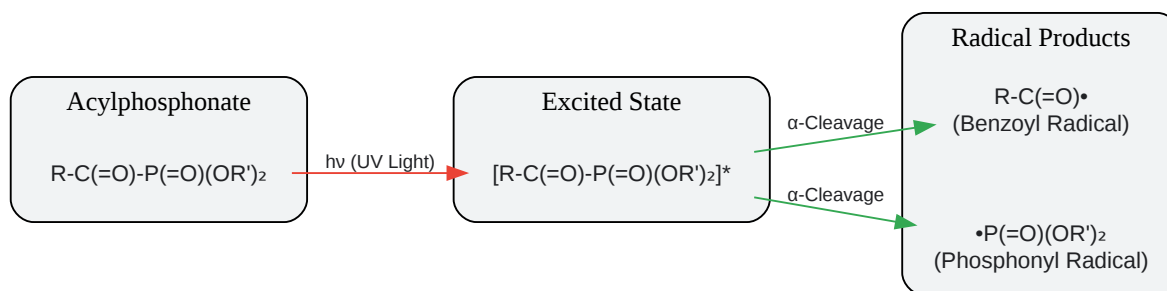
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Mechanism of Photoinitiation: A Tale of Two Radicals

Both acylphosphonates and acylphosphine oxides are classified as Norrish Type I photoinitiators. Upon absorption of UV or near-visible light, they undergo α -cleavage to generate two distinct free radicals that can initiate polymerization.^[1] The primary difference lies in the nature of the phosphorus-centered radical generated.

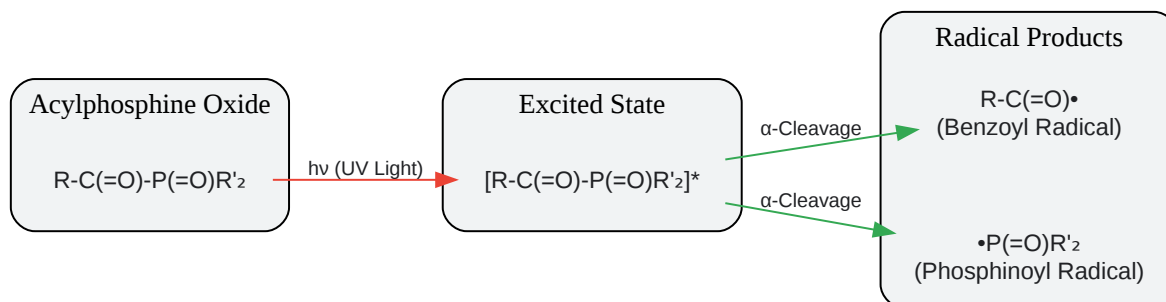
Acylphosphonates: Upon photoexcitation, an acylphosphonate molecule cleaves at the carbon-phosphorus bond to produce a benzoyl radical and a phosphonyl radical.

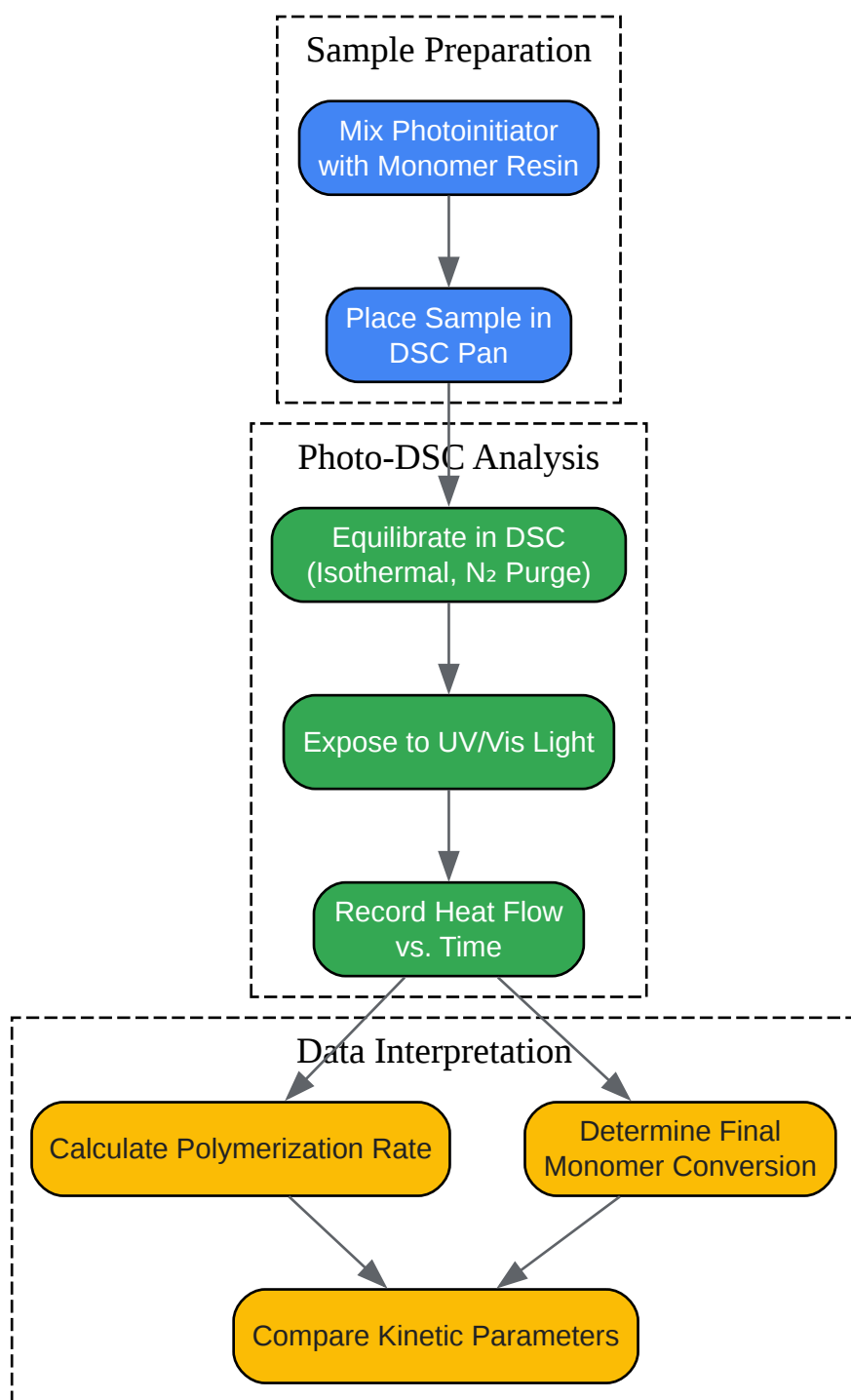


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Figure 1: Photocleavage of an acylphosphonate.

Acylphosphine Oxides: Similarly, acylphosphine oxides undergo α -cleavage upon irradiation. This process yields a benzoyl radical and a highly reactive phosphinoyl radical.^[2] The presence of two organic substituents on the phosphorus atom in phosphinoyl radicals, as opposed to the alkoxy groups in phosphonyl radicals, significantly influences their reactivity.





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References

- 1. Do germanium-based photoinitiators have the potential to replace the well-established acylphosphine oxides? - PMC [pmc.ncbi.nlm.nih.gov]
- 2. doras.dcu.ie [doras.dcu.ie]
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